

1,2,3,4-Tetrahydro-1-naphthol physical and chemical properties

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Compound of Interest

Compound Name: 1,2,3,4-Tetrahydro-1-naphthol

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An In-depth Technical Guide to 1,2,3,4-Tetrahydro-1-naphthol

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the physical, chemical, and biological properties of **1,2,3,4-Tetrahydro-1-naphthol** (also known as α -Tetralol). It includes key quantitative data, experimental protocols, and visualizations to support its application in research and development.

Core Physical and Chemical Properties

1,2,3,4-Tetrahydro-1-naphthol is a bicyclic alcohol consisting of a tetralin framework with a hydroxyl group.^[1] It is a versatile chiral building block and intermediate in organic synthesis.^[2] The compound exists as a racemic mixture and as individual (R)- and (S)-enantiomers, each with distinct properties.

Table 1: Physical and Chemical Properties of **1,2,3,4-Tetrahydro-1-naphthol**

Property	Racemic (CAS: 529-33-9)	(R)-(-)-Enantiomer (CAS: 23357-45-1)	(S)-(+)-Enantiomer
Molecular Formula	C ₁₀ H ₁₂ O[3][4]	C ₁₀ H ₁₂ O[5]	C ₁₀ H ₁₂ O[2]
Molecular Weight	148.20 g/mol [4][6]	148.21 g/mol [5]	148.20 g/mol
Appearance	White to off-white solid or clear colourless to slightly brown viscous liquid. [3][7]	White or off-white crystalline powder.[5]	Not specified
Melting Point	28-32 °C[7][8]	38-42 °C[5]	Not specified
Boiling Point	102-104 °C at 2 mmHg[7][9]	140 °C at 17 mmHg[5]	Not specified
Density	1.09 g/mL at 25 °C[7][9]	1.09 g/mL at 25 °C	Not specified
Refractive Index (n _{20/D})	1.564[8][9]	Not specified	Not specified
Solubility	Insoluble in water[3]; Soluble in methanol and other organic solvents.[1][10]	Not specified	Not specified
pKa	14.33 ± 0.20 (Predicted)[3]	Not specified	Not specified
Flash Point	>110 °C (>230 °F)[8][11]	113 °C (235.4 °F) - closed cup	Not specified
Optical Rotation	Not applicable	[α] ¹⁷ / _D -32° (c = 2.5 in chloroform)	Not specified
Storage	Sealed in dry, Room Temperature[3] or Store at 2-8°C.[10]	Store at 2-8 °C[5]	Not specified

Spectral Data

Spectral analysis is crucial for the identification and characterization of **1,2,3,4-Tetrahydro-1-naphthol**. Key spectral data are summarized below.

Table 2: Spectral Data for **1,2,3,4-Tetrahydro-1-naphthol** (CAS: 529-33-9)

Technique	Key Peaks / Shifts (ppm)
¹ H NMR (CDCl ₃)	δ ~7.4 (m, 1H), ~7.2-7.0 (m, 3H), ~4.7 (t, 1H, CH-OH), ~2.8 (m, 2H, Ar-CH ₂), ~2.1-1.7 (m, 4H, -CH ₂ -CH ₂ -).[12]
Mass Spec. (GC-MS)	Major fragments (m/z) reported at 130, 120.[13] [14] The molecular ion peak is at m/z 148.[6]
IR Spectroscopy	Characteristic peaks for O-H stretching (broad), C-H stretching (aromatic and aliphatic), and C=C stretching (aromatic).[13]
Raman Spectroscopy	Data available and cataloged.[13]

Synthesis and Experimental Protocols

1,2,3,4-Tetrahydro-1-naphthol is primarily synthesized via the hydrogenation of naphthol derivatives.

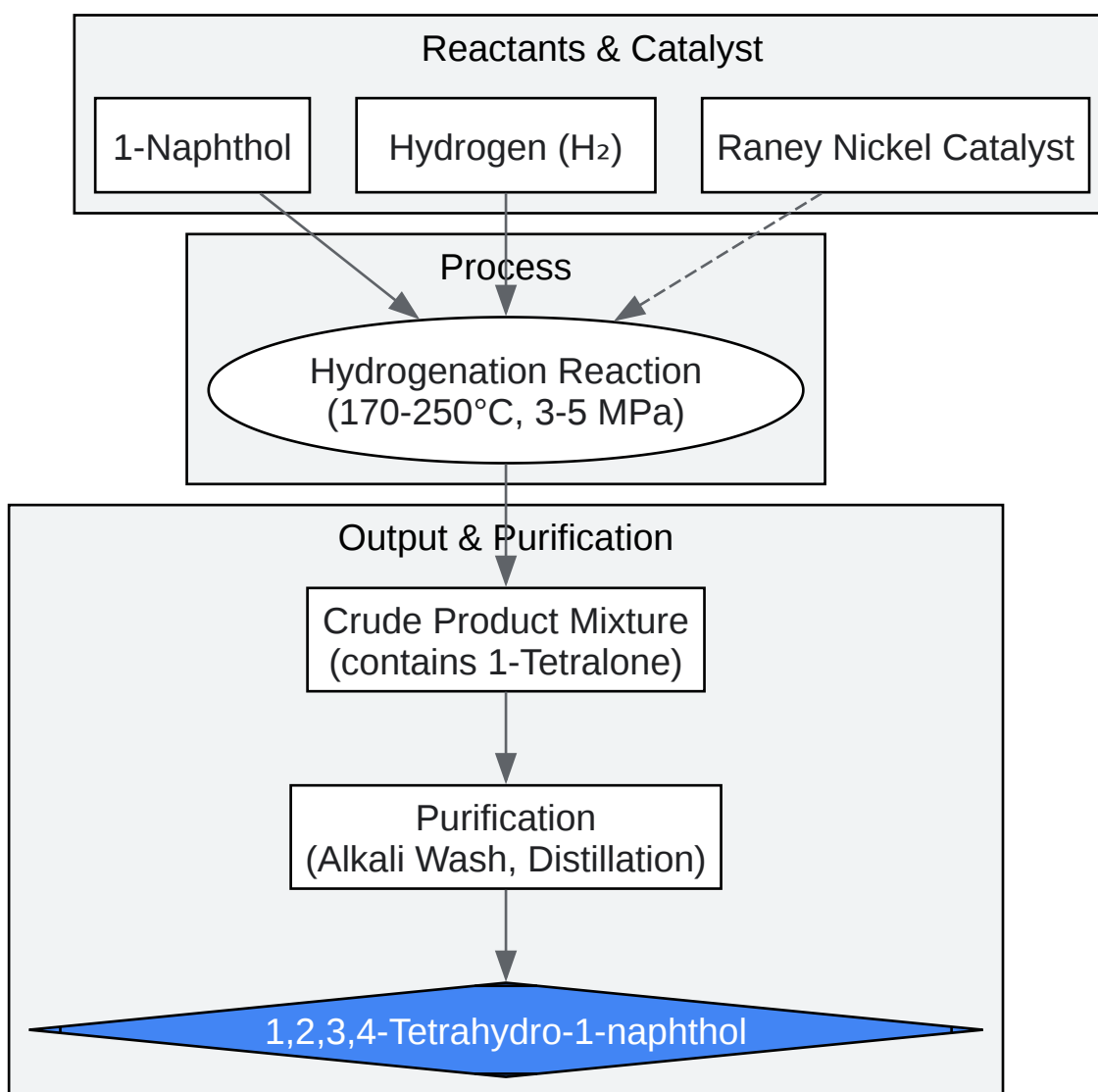
A. Synthesis by Hydrogenation of 1-Naphthol

A common industrial method involves the catalytic hydrogenation of 1-naphthol. This process can yield a mixture of products, including 1-tetralone and **1,2,3,4-tetrahydro-1-naphthol**. [15]

- Protocol:
 - Reactants: 1-naphthol is dissolved in a suitable solvent.
 - Catalyst: Raney nickel is added to the reaction vessel.[15]

- Reaction Conditions: The mixture is subjected to a hydrogen atmosphere at a pressure of 3.0-5.0 MPa and a temperature of 170-250 °C.[15] The reaction is typically run for 7-20 hours.[15]
- Product Mixture: The reaction yields a mixture containing 1-tetralone and **1,2,3,4-tetrahydro-1-naphthol**.
- Purification: The desired product, **1,2,3,4-tetrahydro-1-naphthol**, is separated from the mixture through post-treatment processes such as distillation or chromatography. The patent also describes using an alkali wash to remove unreacted 1-naphthol.[15]

Synthesis Workflow of 1,2,3,4-Tetrahydro-1-naphthol



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Synthesis of **1,2,3,4-Tetrahydro-1-naphthol**.

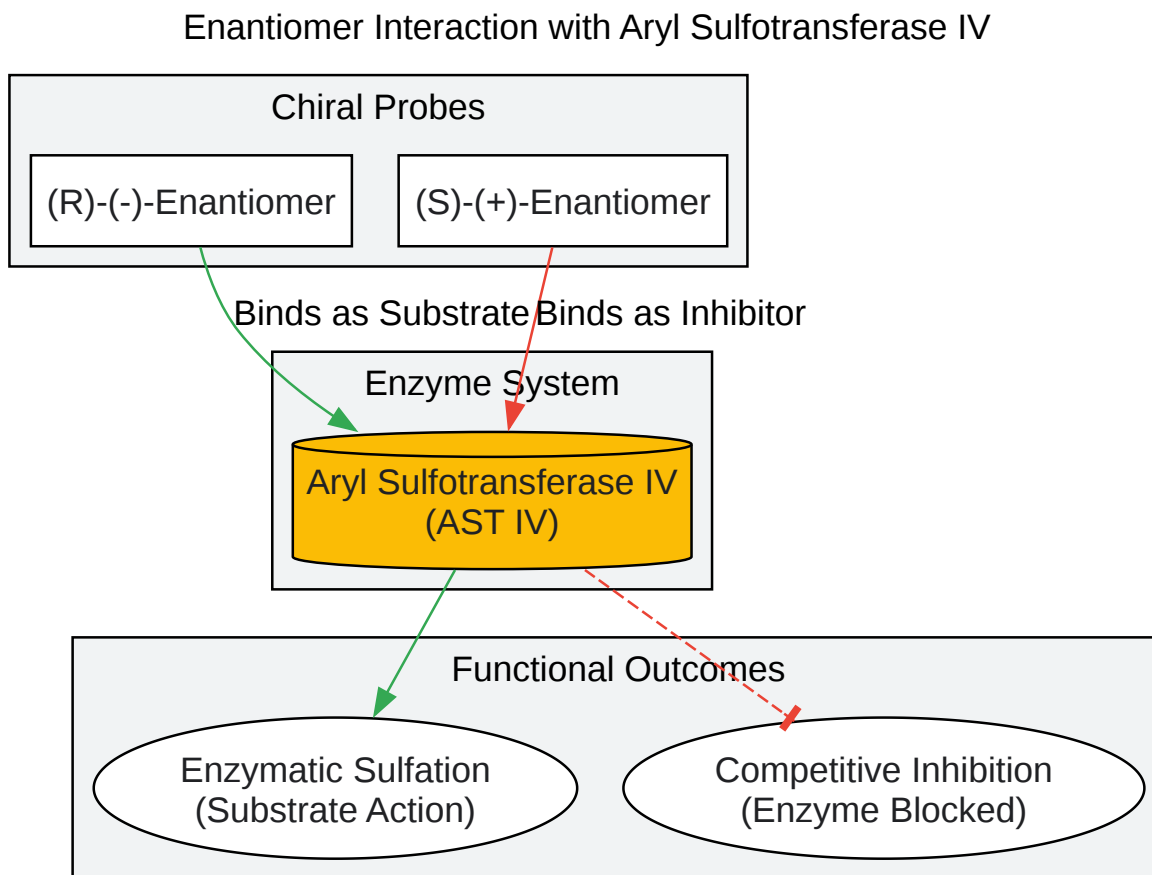
B. Synthesis of Chiral Enantiomers

Chiral versions can be prepared via asymmetric synthesis routes. For example, the (R)-(-)-enantiomer can be synthesized from 1,2-dihydronaphthalene through a two-stage process involving hydroboration and subsequent oxidation.[16]

Applications in Research and Drug Development

1,2,3,4-Tetrahydro-1-naphthol is a valuable compound with several key applications.

- **Pharmaceutical Intermediate:** It serves as a building block in the synthesis of various pharmaceutical compounds, including analgesics and anti-inflammatory drugs.[2][3] It is also known as an impurity in the synthesis of Sertraline.[1]
- **Chiral Probe for Enzyme Studies:** The enantiomers of **1,2,3,4-tetrahydro-1-naphthol** are used to investigate enzyme-substrate interactions. Specifically, they have been employed to study the sulfuryl acceptor binding site of the aryl sulfotransferase IV (AST IV) enzyme.[7][9]
 - (R)-(-)-**1,2,3,4-tetrahydro-1-naphthol** acts as a substrate for AST IV.[9]
 - (S)-(+)-**1,2,3,4-tetrahydro-1-naphthol** acts as a competitive inhibitor of the same enzyme.[9]
- **Metabolite Studies:** It is the major urinary metabolite of tetralin, making it relevant in toxicology and metabolic studies.[7][9]



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Interaction of enantiomers with AST IV enzyme.

Safety and Handling

According to GHS classifications, **1,2,3,4-Tetrahydro-1-naphthol** is considered harmful if swallowed and causes serious eye irritation.^[13] The (R)-enantiomer is also classified as causing skin and potential respiratory irritation.^[17]

- Hazard Codes: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).^[13]
- Precautionary Measures: Standard laboratory personal protective equipment (PPE), including gloves and safety glasses, should be used. Handling should occur in a well-ventilated area.

This guide provides a foundational understanding of **1,2,3,4-Tetrahydro-1-naphthol** for its effective and safe use in scientific applications. For further details, consulting the cited literature is recommended.

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References

- 1. CAS 529-33-9: 1-Tetralol | CymitQuimica [cymitquimica.com]
- 2. chemimpex.com [chemimpex.com]
- 3. Page loading... [wap.guidechem.com]
- 4. scbt.com [scbt.com]
- 5. chemimpex.com [chemimpex.com]
- 6. 1-Naphthalenol, 1,2,3,4-tetrahydro- [webbook.nist.gov]
- 7. 1,2,3,4-Tetrahydro-1-naphthol CAS#: 529-33-9 [m.chemicalbook.com]
- 8. 1,2,3,4-tetrahydronaphthalen-1-ol [chembk.com]
- 9. 1,2,3,4-Tetrahydro-1-naphthol | 529-33-9 [chemicalbook.com]
- 10. dailychem.bocsci.com [dailychem.bocsci.com]
- 11. tetrahydronaphthalenol, 529-33-9 [thegoodscentcompany.com]
- 12. 1,2,3,4-Tetrahydro-1-naphthol(529-33-9) IR Spectrum [m.chemicalbook.com]
- 13. 1,2,3,4-Tetrahydro-1-naphthalenol | C₁₀H₁₂O | CID 10723 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 14. spectrabase.com [spectrabase.com]
- 15. CN112409145A - Preparation method of 1-tetralone - Google Patents [patents.google.com]
- 16. (R)-(-)-1,2,3,4-TETRAHYDRO-1-NAPHTHOL synthesis - chemicalbook [chemicalbook.com]

- 17. (R)-(-)-1,2,3,4-Tetrahydro-1-naphthol | C₁₀H₁₂O | CID 7058028 - PubChem [pubchem.ncbi.nlm.nih.gov]
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